

Experimental Protocol for the Oximation of Cyclohexyl Phenyl Ketone

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Compound of Interest

Compound Name: *Cyclohexyl-phenyl-methanone oxime*

Cat. No.: *B8275882*

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Abstract

This application note provides a detailed experimental protocol for the synthesis of cyclohexyl phenyl ketone oxime via the oximation of cyclohexyl phenyl ketone. The described method utilizes hydroxylamine hydrochloride in the presence of a base, a common and effective approach for the preparation of oximes from ketones. This protocol is intended for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development, offering a straightforward and reproducible procedure. All quantitative data is summarized for clarity, and a detailed workflow diagram is provided to illustrate the experimental process.

Introduction

Oximation is a fundamental chemical transformation in organic synthesis where a carbonyl group of an aldehyde or ketone is converted into an oxime. Oximes and their derivatives are versatile intermediates with applications in the synthesis of various nitrogen-containing compounds, including amides (via Beckmann rearrangement), nitriles, and bioactive heterocyclic compounds. Cyclohexyl phenyl ketone oxime, the product of the described reaction, serves as a valuable building block in the development of novel pharmaceutical agents and other functional molecules. This protocol outlines a reliable method for its preparation, focusing on procedural clarity and reproducibility.

Reaction Scheme

Quantitative Data Summary

The following table summarizes the typical quantitative data obtained from the oximation of cyclohexyl phenyl ketone using the protocol described below.

Parameter	Value
Reactants	
Cyclohexyl Phenyl Ketone	1.0 g (5.31 mmol)
Hydroxylamine Hydrochloride	0.55 g (7.97 mmol)
Sodium Acetate	0.65 g (7.92 mmol)
Solvent	
Ethanol (95%)	20 mL
Reaction Conditions	
Temperature	Reflux (approx. 78 °C)
Reaction Time	4 hours
Product	
Product Yield (Cyclohexyl Phenyl Ketone Oxime)	~85-95%
Melting Point	151-153 °C

Experimental Protocol

Materials:

- Cyclohexyl phenyl ketone
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Sodium acetate (CH₃COONa)

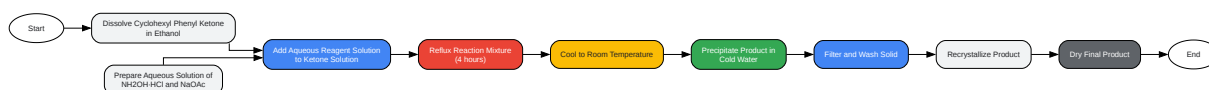
- Ethanol (95%)
- Distilled water
- Round-bottom flask (50 mL)
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Beaker (100 mL)
- Büchner funnel and filter paper
- Standard laboratory glassware

Procedure:

- Reaction Setup:
 - To a 50 mL round-bottom flask equipped with a magnetic stir bar, add cyclohexyl phenyl ketone (1.0 g, 5.31 mmol).
 - Add 20 mL of 95% ethanol to the flask and stir the mixture until the ketone has completely dissolved.
- Addition of Reagents:
 - In a separate beaker, dissolve hydroxylamine hydrochloride (0.55 g, 7.97 mmol) and sodium acetate (0.65 g, 7.92 mmol) in a minimal amount of warm distilled water (approximately 5 mL).
 - Add the aqueous solution of hydroxylamine hydrochloride and sodium acetate to the ethanolic solution of cyclohexyl phenyl ketone in the round-bottom flask.
- Reaction:

- Attach a reflux condenser to the round-bottom flask.
- Heat the reaction mixture to reflux using a heating mantle and maintain the reflux for 4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup and Isolation:
 - After 4 hours, remove the heating mantle and allow the reaction mixture to cool to room temperature.
 - Slowly pour the cooled reaction mixture into a beaker containing 50 mL of cold distilled water while stirring. A white precipitate of the oxime should form.
 - Continue stirring the mixture in an ice bath for 30 minutes to ensure complete precipitation.
 - Collect the solid product by vacuum filtration using a Büchner funnel.
 - Wash the collected solid with cold distilled water (2 x 10 mL) to remove any inorganic impurities.
- Purification and Drying:
 - Recrystallize the crude product from a suitable solvent system, such as ethanol/water, to obtain a pure crystalline solid.
 - Dry the purified cyclohexyl phenyl ketone oxime in a desiccator or a vacuum oven at a low temperature.

Experimental Workflow Diagram



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